

Essential Guide to the Proper Disposal of MY-1076 (Antioxidant 1076)

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Compound of Interest

Compound Name: MY-1076

Cat. No.: B12375358

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This document provides comprehensive, step-by-step guidance for the safe and compliant disposal of **MY-1076**, also known as Antioxidant 1076 (CAS No. 2082-79-3). Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

I. Understanding MY-1076: Key Safety & Chemical Profile

MY-1076, a sterically hindered phenolic antioxidant, is a white to off-white crystalline solid.^[1] While it is generally regarded as having low acute toxicity and is not classified as a hazardous substance under normal use conditions, proper handling and disposal are paramount.^{[1][2]} It is crucial to prevent its release into the environment, particularly into sewer systems or water bodies.^{[1][3]}

Key Quantitative Data:

The following table summarizes the essential physical and chemical properties of **MY-1076**.

Property	Value
CAS Number	2082-79-3
Molecular Formula	C ₃₅ H ₆₂ O ₃
Molecular Weight	530.86 g/mol
Melting Point	50-55 °C
Flash Point	273 °C
Water Solubility	< 0.01 g/100 g solution @ 20°C
Stability	Stable under recommended storage conditions. [4] Incompatible with strong oxidizing agents, strong acids, and strong bases.[4]

II. Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the approved procedure for the disposal of **MY-1076** from a laboratory setting.

A. Waste Identification and Segregation:

- **Characterize the Waste:** Identify the waste stream containing **MY-1076**. This procedure applies to pure, unused **MY-1076**, as well as lab materials (e.g., gloves, weigh boats, contaminated labware) that have come into contact with the compound.
- **Segregate Waste:** Do not mix **MY-1076** waste with other chemical waste streams, especially incompatible substances like strong acids, bases, or oxidizing agents.

B. Containment and Labeling:

- **Solid Waste Container:** Place solid **MY-1076** waste and contaminated disposables into a designated, leak-proof, and clearly labeled solid chemical waste container. The container should be made of a material compatible with the chemical.

- Labeling: Affix a hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate" and the common name "**MY-1076**" or "Antioxidant 1076".
 - The CAS Number: "2082-79-3".
 - The date of accumulation.
 - The primary hazard(s) (in this case, "Solid Chemical Waste").

C. Storage:

- Designated Storage Area: Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- Storage Conditions: Ensure the storage area is cool, dry, and away from sources of ignition.

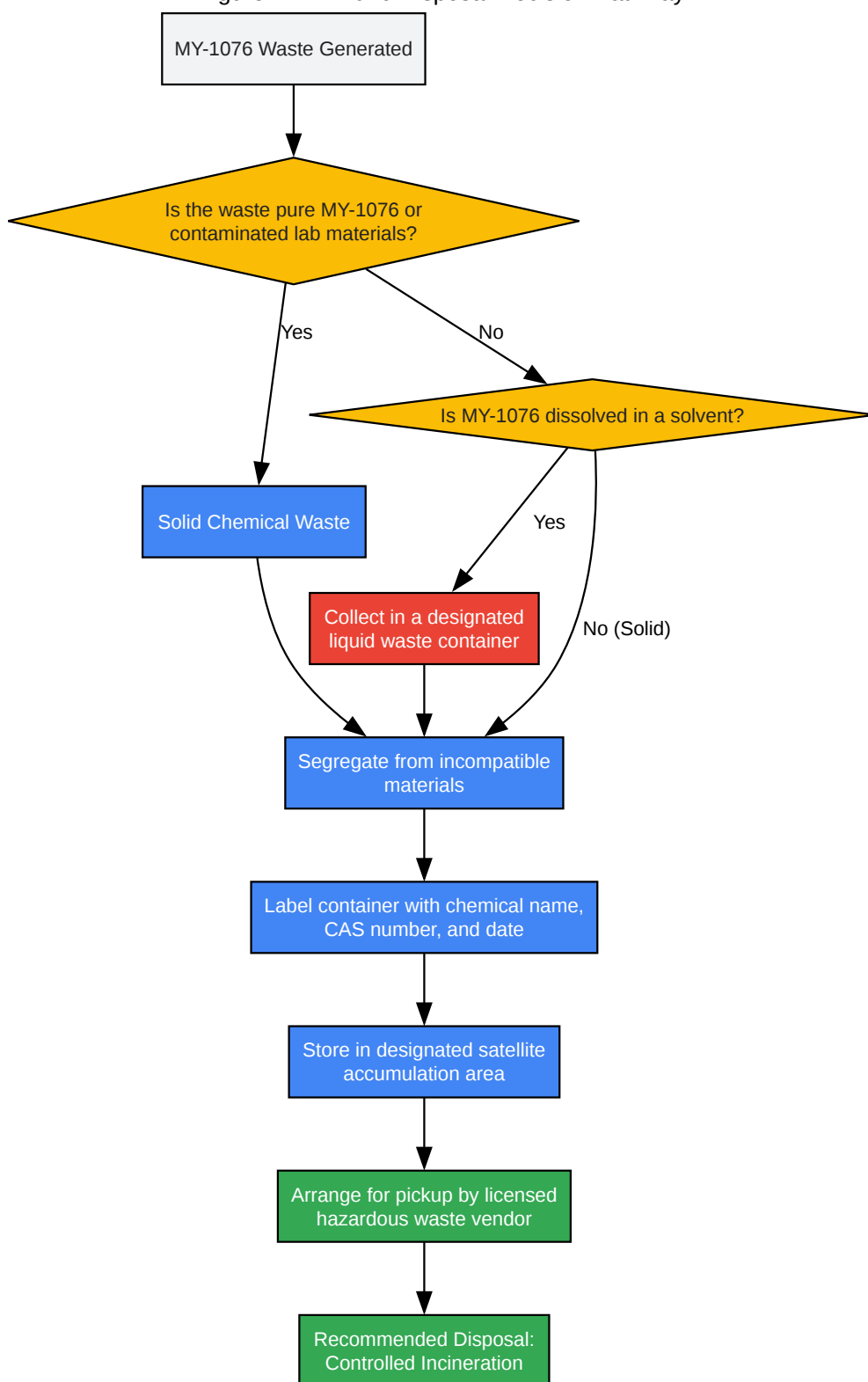
D. Final Disposal:

- Licensed Disposal Vendor: Arrange for the collection and disposal of the waste container through your institution's licensed hazardous material disposal company.
- Approved Disposal Method: The recommended method for the final disposal of **MY-1076** is by controlled incineration in a facility equipped with an afterburner and scrubber.^[4] This ensures the complete destruction of the compound and minimizes the release of harmful byproducts.
- Container Disposal: Empty containers that held **MY-1076** should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. The rinsed container can then be offered for recycling or reconditioning. Alternatively, the container can be punctured to prevent reuse and disposed of in a sanitary landfill, in accordance with local regulations.

III. Visualizing the Disposal Workflow

The following diagrams illustrate the key decision-making and procedural workflows for the proper disposal of **MY-1076**.

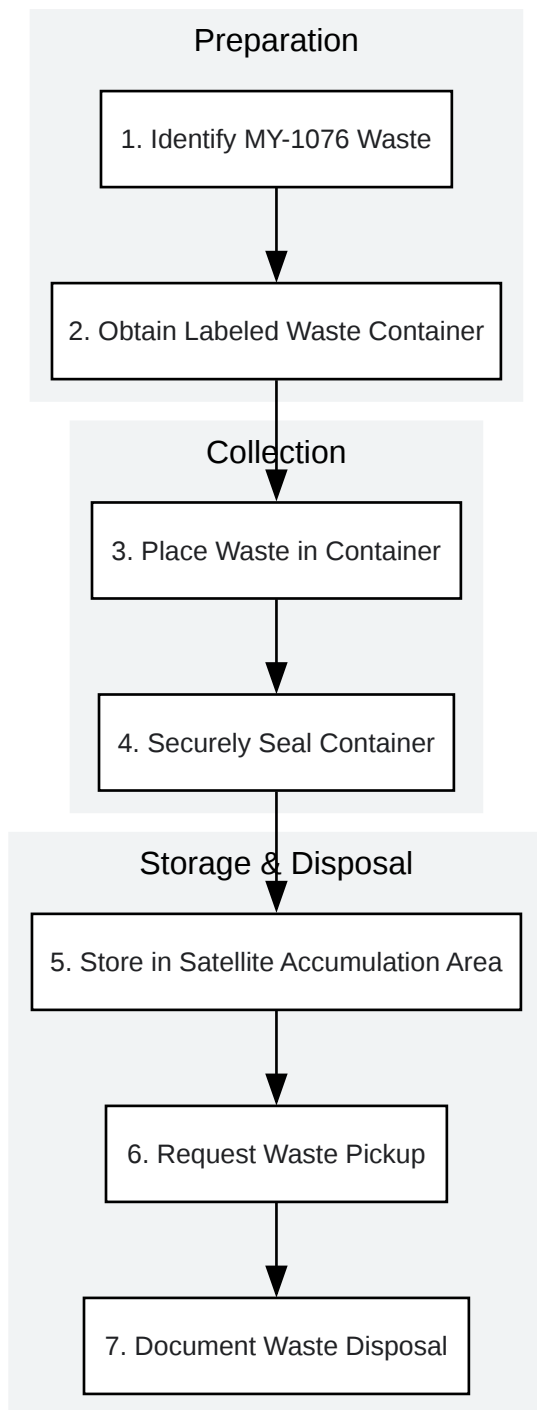
Figure 1: MY-1076 Disposal Decision Pathway



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Caption: Decision pathway for **MY-1076** waste.

Figure 2: MY-1076 Disposal Experimental Workflow



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Caption: Step-by-step workflow for **MY-1076** disposal.

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